

Lansoprazole Interference with Common Laboratory Assays: A Technical Support Guide

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Compound of Interest

Compound Name: *Leminoprazole*

Cat. No.: *B10782275*

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This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the potential interference of lansoprazole with common laboratory assays. The following troubleshooting guides and frequently asked questions (FAQs) are designed to address specific issues that may arise during experimental procedures.

Frequently Asked Questions (FAQs)

Q1: Which common laboratory assays are known to be affected by lansoprazole?

A1: Lansoprazole has been reported to interfere with several common laboratory assays, potentially leading to erroneous results. The most well-documented interferences include:

- False-positive results for Tetrahydrocannabinol (THC) immunoassays.
- Elevated levels of Chromogranin A (CgA), a biomarker for neuroendocrine tumors.
- Increased serum concentrations of Methotrexate, an anticancer and immunosuppressive drug.
- False-negative results in diagnostic tests for *Helicobacter pylori* infection.

Q2: What is the recommended washout period for lansoprazole before conducting these assays?

A2: To mitigate the risk of inaccurate results, a washout period is crucial. The recommended duration varies depending on the assay:

- Chromogranin A (CgA) Assays: A minimum of two weeks is recommended to allow CgA levels to return to baseline.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Helicobacter pylori Diagnostic Tests (Urea Breath Test and Stool Antigen Test): It is advised to discontinue lansoprazole for at least two weeks prior to testing to avoid false-negative results.[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)
- Methotrexate Monitoring: While a definitive washout period is not universally established, it is recommended to discontinue proton pump inhibitors several days before administering methotrexate, especially high doses.[\[8\]](#)
- THC Immunoassays: Due to conflicting data, if a false positive is suspected, confirmatory testing by a different method (e.g., GC-MS) is recommended. A washout period may be considered on a case-by-case basis.

Troubleshooting Guides

Issue 1: Unexpected Positive Result in a THC Immunoassay

Potential Cause: Lansoprazole and other proton pump inhibitors have been associated with false-positive results in some THC screening immunoassays.[\[9\]](#)[\[10\]](#) However, it is important to note that not all immunoassays are affected. One study using the THC One Step Marijuana Test Strip® found no false-positive results in individuals taking lansoprazole.[\[11\]](#)[\[12\]](#)

Troubleshooting Steps:

- Confirm the specific immunoassay used: Different assays have varying degrees of cross-reactivity.
- Review the patient's medication history: Note the dosage and duration of lansoprazole treatment.

- Perform a confirmatory test: Utilize a more specific method, such as gas chromatography-mass spectrometry (GC-MS) or liquid chromatography-tandem mass spectrometry (LC-MS/MS), to confirm the presence of THC metabolites.^[13] These methods are not susceptible to interference from lansoprazole.
- Consider a washout period: If feasible and clinically appropriate, discontinue lansoprazole for a period and repeat the immunoassay.

Issue 2: Elevated Chromogranin A (CgA) Levels in a Patient Without Evidence of a Neuroendocrine Tumor

Potential Cause: Lansoprazole significantly increases serum CgA levels.^{[1][2]} This is a physiological effect, not an analytical interference with the assay itself. The mechanism involves the inhibition of gastric acid secretion, leading to an increase in gastrin levels, which in turn stimulates the proliferation of enterochromaffin-like (ECL) cells and the release of CgA.

Troubleshooting Steps:

- Verify lansoprazole use: Confirm if the patient is currently taking or has recently taken lansoprazole or other proton pump inhibitors.
- Implement a washout period: Discontinue lansoprazole for at least two weeks and then repeat the CgA measurement.^{[1][2][3]} In one case, CgA levels normalized within five days of stopping lansoprazole.^[14]
- Monitor gastrin levels: Elevated gastrin levels can support the conclusion that the CgA increase is due to lansoprazole.^{[15][16][17][18]}

Issue 3: Higher than Expected Methotrexate Levels and/or Signs of Methotrexate Toxicity

Potential Cause: Lansoprazole can interfere with the renal elimination of methotrexate, leading to increased serum concentrations and a higher risk of toxicity.^{[8][19][20]} The proposed mechanism is the inhibition of renal transporters, such as organic anion transporters (OAT1 and OAT3), which are involved in the active secretion of methotrexate in the kidneys.^{[19][21][22]}

Troubleshooting Steps:

- Review concomitant medications: Carefully check if the patient is receiving lansoprazole or other PPIs concurrently with methotrexate.
- Monitor methotrexate levels closely: If co-administration is unavoidable, more frequent monitoring of methotrexate serum levels is recommended.[19]
- Assess renal function: Patients with pre-existing renal impairment are at a higher risk for this interaction.
- Consider alternative acid-reducing agents: If acid suppression is necessary, an H2-receptor antagonist may be a safer alternative as they are not reported to have the same degree of interaction.[8]

Issue 4: Negative *Helicobacter pylori* Test in a Patient with Persistent Symptoms

Potential Cause: Lansoprazole suppresses the growth and urease activity of *H. pylori*, which can lead to false-negative results in both the urea breath test (UBT) and the stool antigen test (SAT).[4][23][24][25][26]

Troubleshooting Steps:

- Confirm recent lansoprazole use: Inquire about the patient's use of lansoprazole or other PPIs in the weeks leading up to the test.
- Recommend a washout period: Advise the patient to discontinue lansoprazole for at least two weeks before repeating the *H. pylori* test.[4][5][6][7]
- Interpret results with caution if washout is not possible: If a patient must remain on a PPI, a negative test result should be interpreted with caution.[27] A positive result while on a PPI is likely a true positive.

Data Presentation

Table 1: Lansoprazole Interference with Chromogranin A (CgA) Assays

Parameter	Finding	Reference
Effect on CgA Levels	Significant increase (approximately 2.5-fold) after one week of treatment.	[1] [2]
Mechanism	Inhibition of gastric acid secretion leads to hypergastrinemia, which stimulates enterochromaffin-like (ECL) cells to release CgA.	
Time to Normalization	CgA levels typically return to baseline within two weeks of discontinuing lansoprazole.	[1] [2] [3]
Case Report Data	In one case, a 7-fold increase in CgA was observed, which normalized within five days of stopping high-dose lansoprazole.	[14]

Table 2: Lansoprazole Interference with Helicobacter pylori Diagnostic Tests

Test Type	Effect of Lansoprazole	Recommended Washout Period	Reference
Urea Breath Test (UBT)	Can cause false-negative results. In one study, 20% of patients on lansoprazole had a false-negative result after two weeks.	At least 2 weeks	[6] [23] [24] [25] [26]
Stool Antigen Test (SAT)	Can cause false-negative results due to suppression of bacterial load.	At least 2 weeks	[4] [5] [7]

Experimental Protocols

Protocol 1: Assessment of Lansoprazole Interference on Chromogranin A Levels

This protocol is based on the methodology described in the study by Korse et al. (2011).

- **Subject Recruitment:** Recruit healthy volunteers with no evidence of neuroendocrine tumors.
- **Baseline Measurement:** Collect a baseline blood sample for serum CgA and gastrin analysis.
- **Lansoprazole Administration:** Administer a standard daily dose of lansoprazole (e.g., 30 mg) for a defined period (e.g., 7 days).
- **On-Treatment Measurement:** Collect a second blood sample on the final day of lansoprazole administration for CgA and gastrin analysis.
- **Washout Period:** Discontinue lansoprazole administration.
- **Post-Treatment Monitoring:** Collect serial blood samples at specified time points after discontinuation (e.g., days 1, 3, 7, and 14) to monitor the return of CgA and gastrin levels to baseline.
- **CgA Assay:** Analyze serum CgA levels using a validated immunoassay.
- **Data Analysis:** Compare CgA and gastrin levels at baseline, during treatment, and after the washout period to determine the magnitude and duration of the interference.

Protocol 2: Evaluation of Lansoprazole Interference on Urea Breath Test for *H. pylori*

This protocol is adapted from studies investigating PPI interference with the UBT.

- **Subject Selection:** Enroll patients with confirmed *H. pylori* infection (e.g., by histology and a positive baseline UBT).
- **Baseline UBT:** Perform a baseline ¹³C- or ¹⁴C-urea breath test according to the manufacturer's instructions.

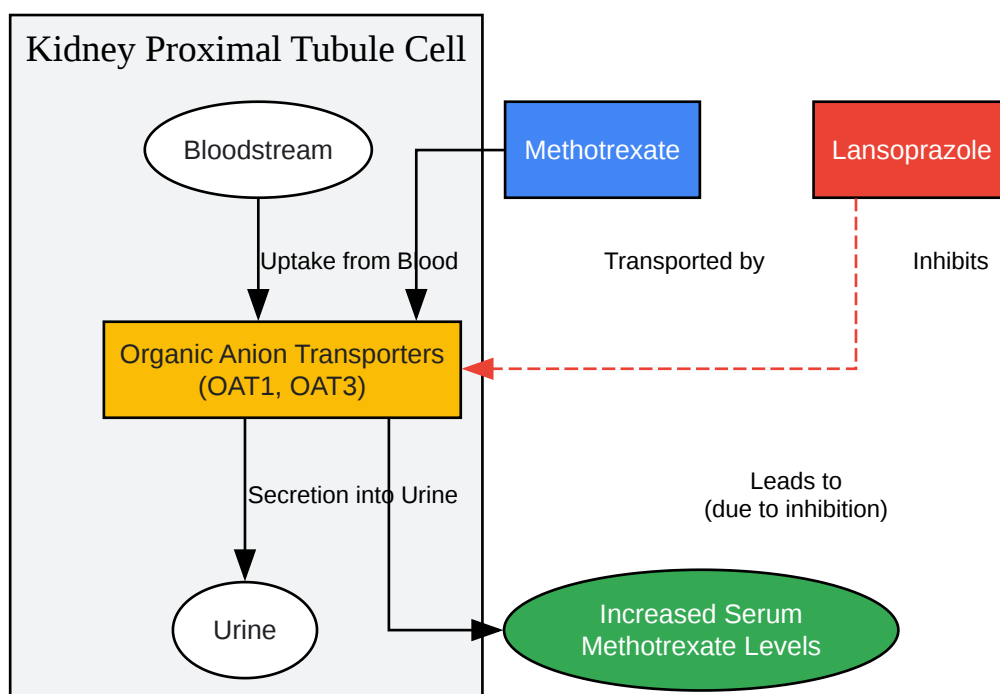
- **Lansoprazole Administration:** Administer a standard daily dose of lansoprazole (e.g., 30 mg) for a period of 14 days.
- **On-Treatment UBT:** Repeat the UBT on the final day of lansoprazole treatment.
- **Washout Period:** Discontinue lansoprazole.
- **Post-Washout UBT:** Perform a final UBT after a two-week washout period to confirm the return to a positive result.
- **Data Analysis:** Compare the UBT results (e.g., delta over baseline values) at the three time points to determine the rate of false-negative results during lansoprazole treatment and the time to reversion after discontinuation.

Visualizations



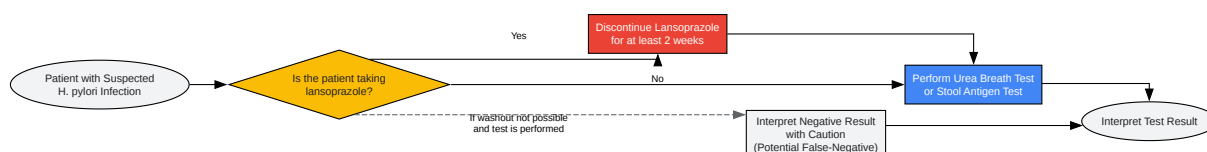
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Caption: Signaling pathway of lansoprazole-induced elevation of Chromogranin A.



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Caption: Mechanism of lansoprazole interference with methotrexate renal clearance.



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Caption: Recommended workflow for H. pylori testing in patients on lansoprazole.

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